

What is the chemical structure of Quinaldine Red?

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Compound of Interest

Compound Name: Quinaldine Red

Cat. No.: B093502

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An In-depth Technical Guide to **Quinaldine Red** for Researchers and Scientists

Introduction

Quinaldine Red (QR) is a cationic polymethine dye belonging to the quinoline cyanine family. [1][2] Structurally, it is characterized by a quinoline heterocycle linked to a N,N-dimethylaniline moiety via a conjugated ethenyl bridge.[3] Initially recognized for its properties as a pH indicator, the applications of **Quinaldine Red** have expanded significantly, making it a valuable tool in various scientific disciplines.[2][4] Its utility now extends to sensitive fluorescent probing for biomolecules such as nucleic acids, proteins, and amyloid fibrils, as well as roles in dental bleaching and environmental monitoring.

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **Quinaldine Red**, with a focus on experimental protocols relevant to researchers in drug development and life sciences.

Chemical Structure and Properties

Quinaldine Red is chemically designated as 2-[(1E)-2-[4-(Dimethylamino)phenyl]ethen-1-yl]-1-ethylquinolin-1-ium iodide. Its structure features a positively charged quinolinium nitrogen, which classifies it as a cationic dye.

Chemical Structure:

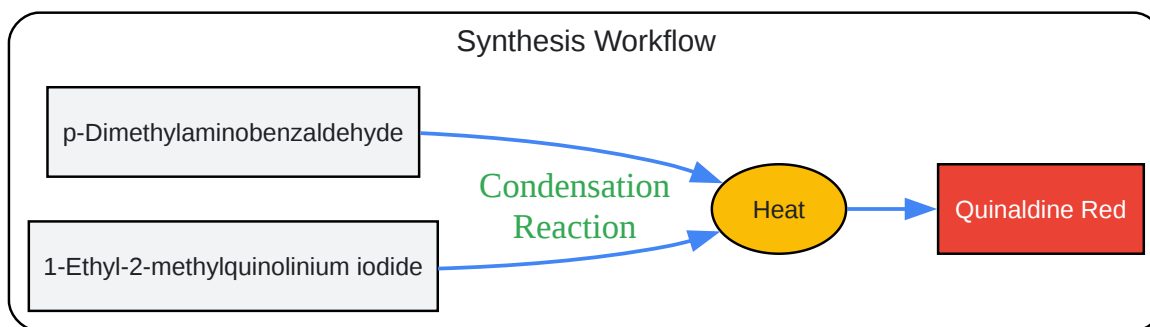
Caption: Chemical structure of **Quinaldine Red**.

The key physicochemical properties of **Quinaldine Red** are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	4-[(E)-2-(1-ethylquinolin-1-ium-2-yl)ethenyl]-N,N-dimethylaniline iodide	
CAS Number	117-92-0	
Molecular Formula	C ₂₁ H ₂₃ IN ₂	
Molecular Weight	430.33 g/mol	
Appearance	Dark green to black solid/powder	
Solubility	Sparingly soluble in water; soluble in ethanol, methanol	
Melting Point	~240 °C	
pKa	2.63	
Maximum Absorption (λ _{max})	528 nm	

Synthesis of Quinaldine Red

Quinaldine Red is synthesized via a condensation reaction. The process involves the reaction of 1-ethyl-2-methylquinolinium iodide with p-dimethylaminobenzaldehyde. The methyl group of the quinolinium salt is activated and condenses with the carbonyl group of the aldehyde to form the ethenyl bridge that links the two aromatic systems.



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References

- 1. Quinaldine red - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. researchgate.net [researchgate.net]
- 4. chemimpex.com [chemimpex.com]
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